

Application Note and Protocol: Preparation of 10mM Histidine Buffer Solution

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Compound of Interest

Compound Name: *Histidine Monohydrochloride*

CAS No.: *56272-24-3*

Cat. No.: *B10763354*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Histidine is an essential amino acid notable for its imidazole side chain, which has a pKa value near physiological pH.[1][2] This characteristic makes histidine an effective biological buffer, widely utilized in the formulation of therapeutic proteins and other biopharmaceuticals. A 10mM histidine buffer is a common choice for maintaining a stable pH environment for biomolecules, minimizing pH shifts that could impact their structure and function. This document provides a detailed protocol for the preparation of a 10mM histidine buffer solution.

Chemical and Physical Properties

Before preparing the buffer, it is essential to be familiar with the properties of L-histidine.

Property	Value
Chemical Formula	C ₆ H ₉ N ₃ O ₂ [3][4][5][6][7]
Molecular Weight	155.15 g/mol [3][5][7][8][9][10]
pKa Values (at 25°C)	pKa ₁ (α-carboxyl): ~1.8
pKa ₂ (imidazole): ~6.0 [1][11][12]	
pKa ₃ (α-amino): ~9.2	

The buffering capacity of histidine is most effective around its pKa values. For applications requiring a pH near neutral, the imidazole side chain's pKa of approximately 6.0 is of primary interest. [1][11][12]

Experimental Protocol: Preparation of 1 Liter of 10mM Histidine Buffer at pH 6.0

This protocol outlines the preparation of a 10mM histidine buffer by dissolving L-histidine and adjusting the pH with hydrochloric acid.

3.1. Materials and Equipment

- L-histidine (MW: 155.15 g/mol)
- Hydrochloric acid (HCl), 1 M solution
- Sodium hydroxide (NaOH), 1 M solution (for pH adjustment if necessary)
- High-purity water (e.g., deionized or distilled water)
- Analytical balance
- pH meter
- Magnetic stirrer and stir bar
- 1 L volumetric flask

- Beakers and graduated cylinders
- 0.22 μm sterile filter (optional, for sterile applications)

3.2. Step-by-Step Procedure

- Calculate the required mass of L-histidine:
 - For a 10mM solution, you will need 0.01 moles of histidine per liter.
 - $\text{Mass} = \text{Molarity} \times \text{Volume} \times \text{Molecular Weight}$
 - $\text{Mass} = 0.01 \text{ mol/L} \times 1 \text{ L} \times 155.15 \text{ g/mol} = 1.5515 \text{ g}$
- Dissolve the L-histidine:
 - Accurately weigh 1.5515 g of L-histidine using an analytical balance.
 - Transfer the L-histidine to a beaker containing approximately 800 mL of high-purity water.
 - Place the beaker on a magnetic stirrer and add a stir bar. Stir until the L-histidine is completely dissolved.
- Adjust the pH:
 - Calibrate the pH meter according to the manufacturer's instructions.
 - Immerse the pH electrode in the histidine solution.
 - Slowly add 1 M HCl dropwise while continuously monitoring the pH.
 - Continue adding HCl until the pH of the solution reaches 6.0.
 - If the pH drops below 6.0, use a few drops of 1 M NaOH to adjust it back.
- Final Volume Adjustment:
 - Once the desired pH is achieved, carefully transfer the solution to a 1 L volumetric flask.

- Rinse the beaker with a small amount of high-purity water and add the rinsing to the volumetric flask to ensure all the histidine is transferred.
- Add high-purity water to the flask until the bottom of the meniscus reaches the 1 L mark.
- Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- Sterilization (Optional):
 - For applications requiring a sterile buffer, pass the solution through a 0.22 μm sterile filter into a sterile container.
- Storage:
 - Store the buffer solution at 2-8°C. The shelf life of the buffer will depend on the specific application and storage conditions.

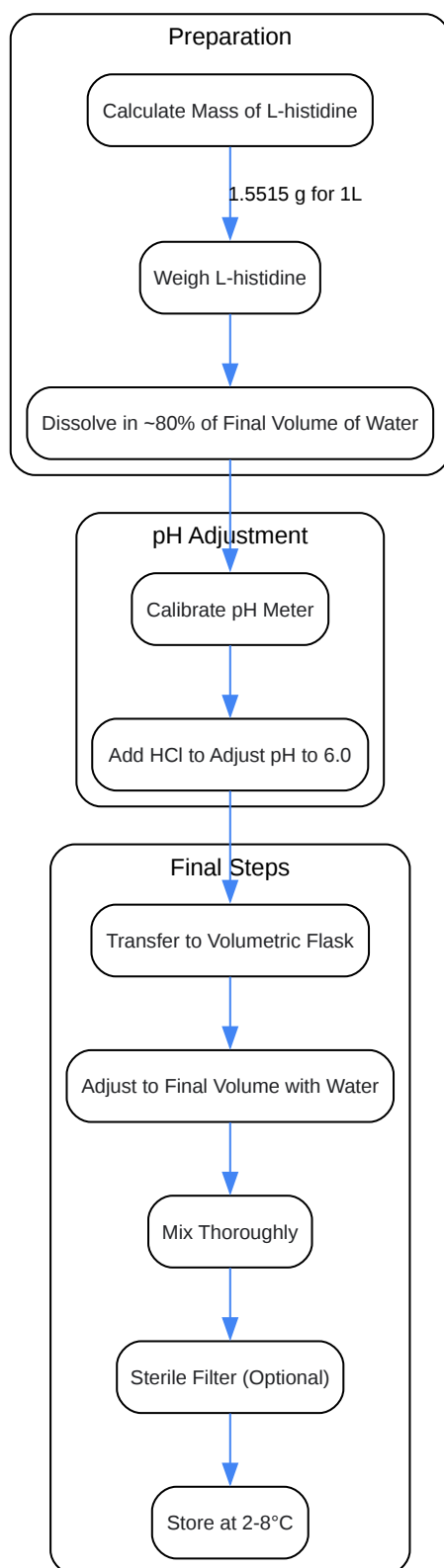
Quantitative Data Summary

The following table provides the required mass of L-histidine for preparing different volumes of a 10mM solution.

Final Buffer Volume	Required Mass of L-histidine (g)
100 mL	0.1552 g
250 mL	0.3879 g
500 mL	0.7758 g
1 L	1.5515 g
2 L	3.1030 g

Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing the 10mM histidine buffer solution.



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Caption: Workflow for preparing 10mM histidine buffer.

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